

Benzyl 2-Hydroxy-6-Methoxybenzoate molecular structure

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: *Benzyl 2-Hydroxy-6-Methoxybenzoate*

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An In-depth Technical Guide to **Benzyl 2-Hydroxy-6-Methoxybenzoate**

This technical guide provides a comprehensive overview of the molecular structure, physicochemical properties, synthesis, and biological activity of **Benzyl 2-Hydroxy-6-Methoxybenzoate**, tailored for researchers, scientists, and professionals in drug development.

Molecular Structure and Identification

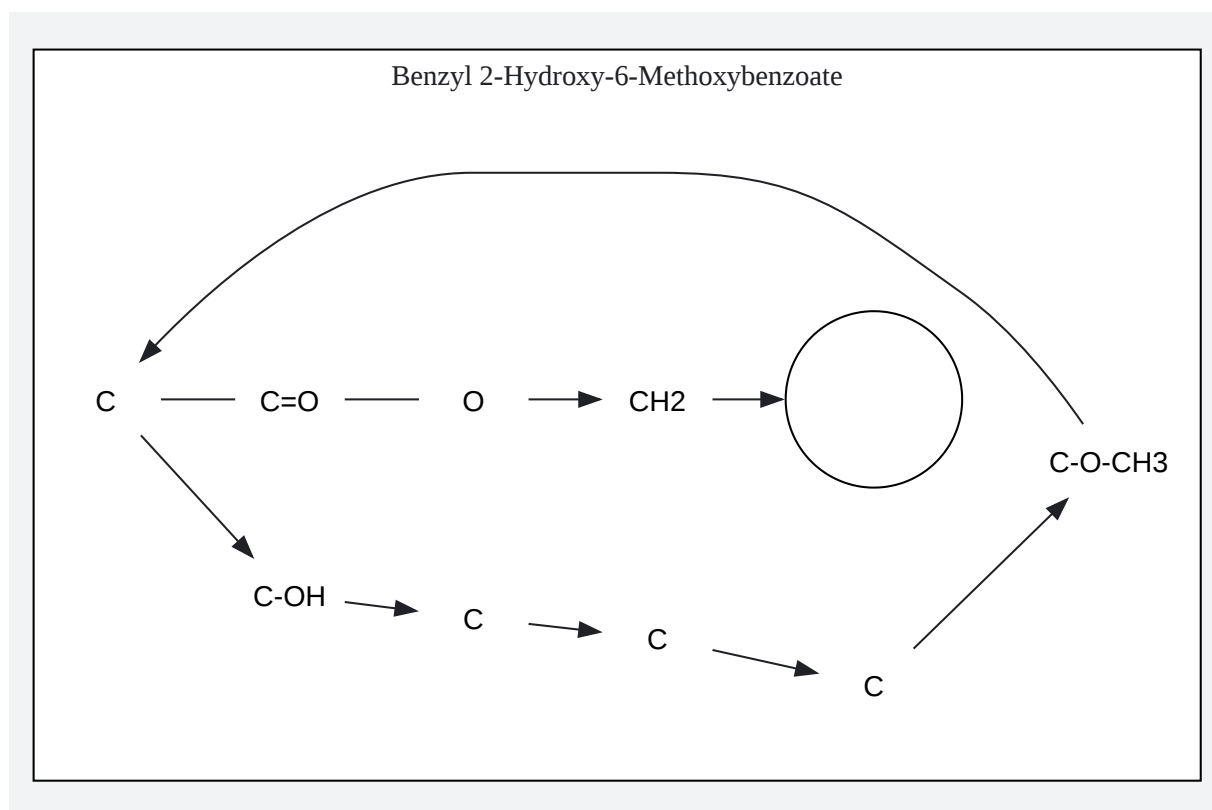
Benzyl 2-hydroxy-6-methoxybenzoate is an aromatic ester. The core of the molecule is a benzoic acid scaffold, which is substituted with a hydroxyl group at the 2-position and a methoxy group at the 6-position. The carboxyl group of the benzoic acid forms an ester linkage with a benzyl alcohol.

The key structural identifiers for **Benzyl 2-Hydroxy-6-Methoxybenzoate** are:

- Molecular Formula: C₁₅H₁₄O₄[\[1\]](#)[\[2\]](#)[\[3\]](#)[\[4\]](#)
- SMILES: COc1cccc(O)c1C(=O)OCc1ccccc1[\[2\]](#)[\[3\]](#)
- InChI: InChI=1S/C₁₅H₁₄O₄/c1-18-13-9-5-8-12(16)14(13)15(17)19-10-11-6-3-2-4-7-11/h2-9,16H,10H2,1H3[\[2\]](#)[\[3\]](#)[\[4\]](#)
- InChIKey: CGNJMCLXIMWKDY-UHFFFAOYSA-N[\[2\]](#)[\[3\]](#)

- CAS Number: 24474-71-3[1][3]

Below is a diagram representing the two-dimensional structure of the molecule.



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Caption: 2D structure of **Benzyl 2-Hydroxy-6-Methoxybenzoate**.

Physicochemical Properties

A summary of the key physicochemical properties of **Benzyl 2-Hydroxy-6-Methoxybenzoate** is presented in the table below. These properties are essential for understanding its behavior in various chemical and biological systems.

Property	Value	Unit	Source
Molecular Weight	258.27	g/mol	[1][2][3][5]
Exact Mass	258.089	Da	[3]
Appearance	Solid at room temperature	-	[3]
logP (Octanol/Water Partition Coefficient)	2.758	[2][3]	
Hydrogen Bond Donor Count	1	[3]	
Hydrogen Bond Acceptor Count	4	[3]	
Rotatable Bond Count	5	[3]	
Normal Melting Point (Tf)	530.28	K	[2]
Normal Boiling Point (Tb)	780.27	K	[2]
Water Solubility (log10ws)	-3.49	mol/L	[2]
Enthalpy of Fusion (hfus)	32.06	kJ/mol	[2]
Enthalpy of Vaporization (hvap)	78.78	kJ/mol	[2]

Synthesis Protocol

Benzyl 2-hydroxy-6-methoxybenzoate can be synthesized via the esterification of 2-hydroxy-6-methoxybenzoic acid with benzyl chloride. This reaction is a common method for the preparation of benzyl esters of hydroxybenzoic acids.

Experimental Protocol:

A general procedure for this type of synthesis involves the reaction of the corresponding hydroxybenzoic acid with benzyl chloride, often in the presence of a catalyst or a base to facilitate the reaction.

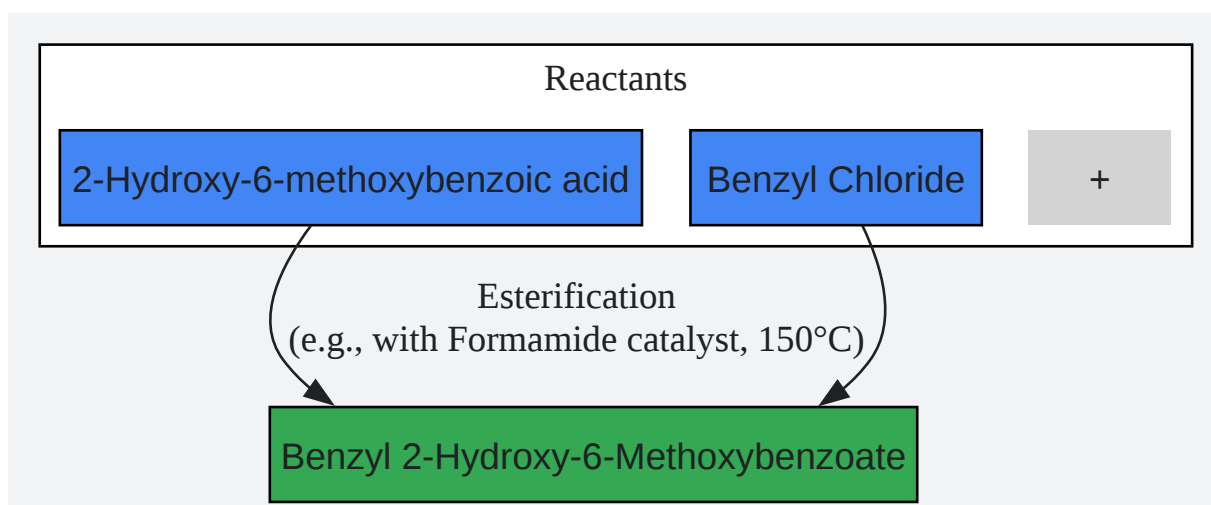
Materials:

- 2-Hydroxy-6-methoxybenzoic acid
- Benzyl chloride
- A suitable solvent (e.g., toluene)
- A base or amide catalyst (e.g., formamide)[6]

Procedure:

- A mixture of 2-hydroxy-6-methoxybenzoic acid and formamide is prepared in a reaction flask.
- The mixture is heated to a specified temperature (e.g., 150°C) with vigorous stirring.[6]
- Benzyl chloride is added to the heated mixture.[6]
- The reaction is allowed to proceed for a set duration (e.g., 1-7 hours).[6]
- After the reaction is complete, the mixture is cooled.
- The product is then isolated and purified, for example, by dissolution in a solvent like toluene followed by gas chromatography or vacuum distillation.[6]

The following diagram illustrates the synthetic pathway.



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Caption: Synthesis of **Benzyl 2-Hydroxy-6-Methoxybenzoate**.

Spectroscopic Data

Detailed experimental spectroscopic data (NMR, IR, Mass Spectrometry) for **Benzyl 2-Hydroxy-6-Methoxybenzoate** are not widely available in public databases. However, spectral information for closely related compounds, such as Benzyl 2-methoxybenzoate, is available and can provide an indication of the expected spectral characteristics.^[7] For instance, the mass spectrum of the related compound shows a top peak at m/z 135.^[7]

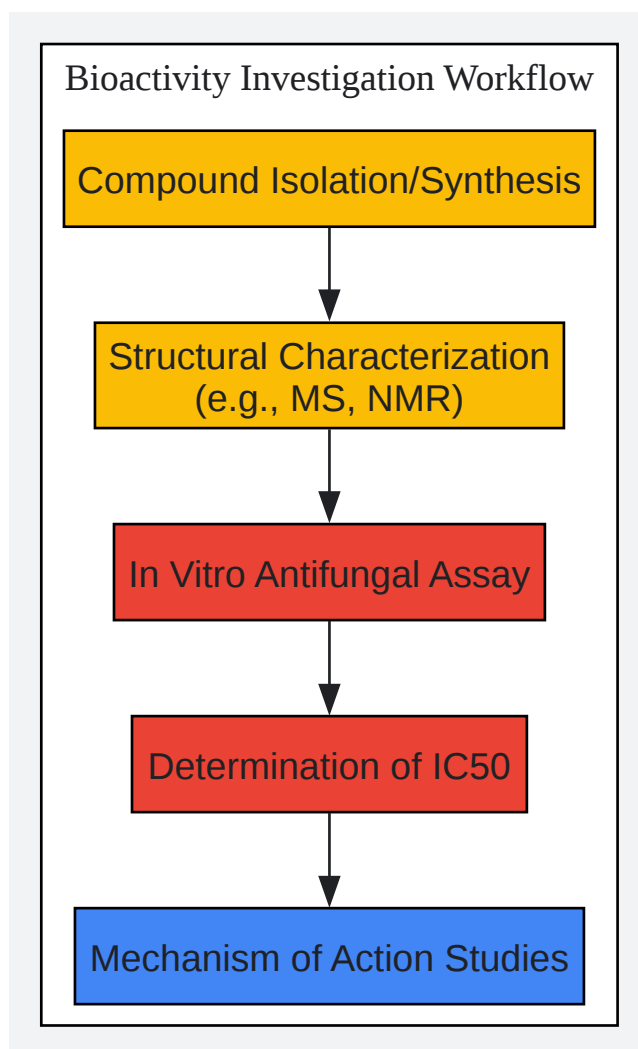
Biological Activity

Benzyl 2-hydroxy-6-methoxybenzoate has demonstrated notable biological activity, particularly as an antifungal agent.

Antifungal Activity:

- It shows a strong antifungal effect, with an IC_{50} of 25–26 $\mu g/mL$ against certain fungal strains.^{[1][3][5]}

The workflow for investigating the bioactivity of this compound is outlined below.



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Caption: General workflow for bioactivity studies.

Experimental Protocol for Antifungal Assay:

While a detailed protocol is not provided in the search results, the antifungal activity was reported in a study by Krüzselyi D, et al. in the Journal of Agricultural and Food Chemistry.[3][5]

A typical antifungal susceptibility test would involve:

- Preparation of Fungal Cultures: Growing the target fungal strains in an appropriate liquid or solid medium.
- Preparation of Compound Stock Solution: Dissolving **Benzyl 2-hydroxy-6-methoxybenzoate** in a suitable solvent, such as DMSO.[3]

- Assay: Exposing the fungal cultures to serial dilutions of the compound.
- Incubation: Incubating the cultures under controlled conditions for a specific period.
- Measurement of Fungal Growth: Assessing the growth of the fungus, for example, by measuring optical density or colony diameter.
- Data Analysis: Calculating the IC50 value, which is the concentration of the compound that inhibits 50% of fungal growth.

Solubility and Storage

Solubility:

- The compound is generally soluble in DMSO.[3] For in vivo studies, formulations with DMSO, Tween 80, PEG300, and saline or corn oil may be used to improve solubility.[3]

Storage:

- Powder: Can be stored at -20°C for up to 3 years.[3][8]
- In Solvent: Should be stored at -80°C for up to 6 months.[3]

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- To cite this document: BenchChem. [Benzyl 2-Hydroxy-6-Methoxybenzoate molecular structure]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b13916009#benzyl-2-hydroxy-6-methoxybenzoate-molecular-structure]

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